

# Zopolrestat metabolite identification characterization

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## Compound Focus: Zopolrestat

CAS No.: 110703-94-1

Cat. No.: S606754

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## Zopolrestat Compound Overview

**Zopolrestat** is a small molecule drug that was investigated as a potent inhibitor of aldose reductase, an enzyme involved in the polyol pathway linked to diabetic complications [1]. It reached Phase 3 clinical trials for diabetic neuropathies but was ultimately discontinued and is not approved for medical use [2] [3] [1].

## Key Quantitative Data

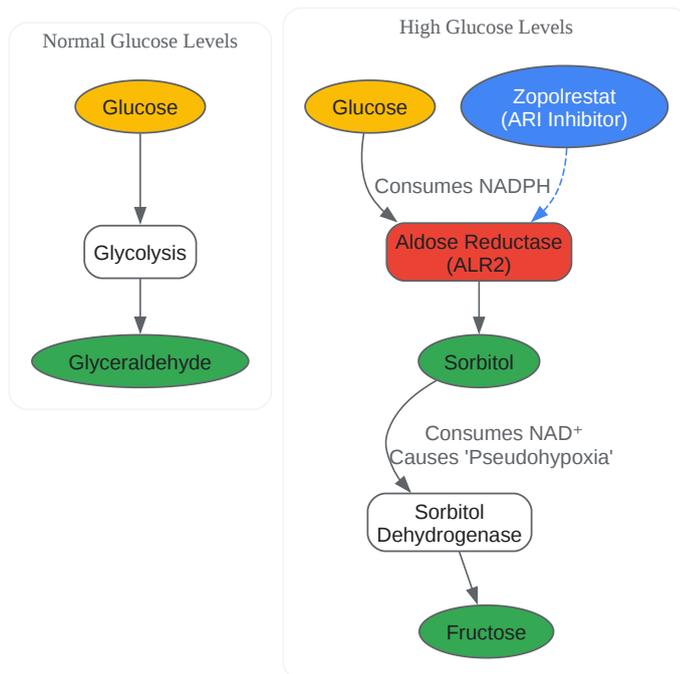
The table below summarizes available quantitative data for **Zopolrestat**.

Property	Value	Description / Conditions	Source
IC <sub>50</sub> (Aldose Reductase)	3.1 nM	In vitro enzyme inhibition [4].	[4]
ED <sub>50</sub> (Rat Sciatic Nerve)	1.9 mg/kg	Oral dose to reverse elevated sorbitol [4].	[4]
ED <sub>50</sub> (Rat Retina)	17.6 mg/kg	Oral dose to reverse elevated sorbitol [4].	[4]
ED <sub>50</sub> (Rat Lens)	18.4 mg/kg	Oral dose to reverse elevated sorbitol [4].	[4]
Molecular Weight	419.38 g/mol	[4]	[4]

Property	Value	Description / Conditions	Source
Molecular Formula	C <sub>19</sub> H <sub>12</sub> F <sub>3</sub> N <sub>3</sub> O <sub>3</sub> S	[3] [4] [1]	[1]
CAS Registry Number	110703-94-1	[3] [4] [1]	[1]

## Mechanism of Action and Pathway

**Zopolrestat** inhibits the enzyme **aldose reductase (ALR2)** [2] [3] [4]. In hyperglycemic conditions, excess glucose is shunted into the **polyol pathway**, where aldose reductase converts it to sorbitol, contributing to diabetic complications [2]. The following diagram illustrates this pathway and **Zopolrestat**'s role.



Complications • Osmotic Stress (Sorbitol accumulation) • Oxidative Stress (Depleted NADPH/GSH) • AGE Formation (from Fructose) • PKC Activation

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**Diagram Title:** Polyol Pathway and **Zopolrestat** Inhibition.

## FAQs and Troubleshooting

**Q1: What is the primary target and mechanism of Zopolrestat? A1: Zopolrestat** is a potent and specific inhibitor of aldose reductase (AKR1B1) [3] [4]. It works by blocking the first step of the polyol pathway, preventing the conversion of glucose to sorbitol under high glucose conditions, thereby mitigating downstream cellular stress and damage [2].

**Q2: Why was Zopolrestat withdrawn from clinical development? A2:** Despite its potent inhibitory activity, **Zopolrestat**, along with several other aldose reductase inhibitors (e.g., tolrestat, sorbinil), was withdrawn from clinical trials [2]. The clinical efficacy was often unsatisfactory, with some compounds showing deleterious side effects. The inconsistent results were attributed to the complex crosstalk between metabolic pathways in diabetic complications, where inhibiting ALR2 alone may not be sufficient to control downstream events [2].

**Q3: I cannot find data on Zopolrestat's metabolites. Where should I look? A3:** The lack of publicly available metabolite data is a known information gap. To proceed:

- **Consult Specialized Databases:** Search in-depth pharmacokinetic and metabolic databases.
- **Review Patent Literature:** The original patent filings for **Zopolrestat** (from its developer, Pfizer) may contain preclinical ADME (Absorption, Distribution, Metabolism, Excretion) data not found in general scientific articles.
- **Consider In Silico Prediction:** Use the provided **SMILES string** (OC(=O)Cc1nn(Cc2nc3cc(ccc3s2)C(F)(F)F)c(=O)c2ccccc12) [4] with bioinformatics and cheminformatics software to generate computational predictions of potential metabolic sites.

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## References

1. - Drug Targets, Indications, Patents - Synapse Zopolrestat [[synapse.patsnap.com](https://synapse.patsnap.com)]
2. [sciedirect.com/topics/medicine-and-dentistry/zopolrestat](https://sciedirect.com/topics/medicine-and-dentistry/zopolrestat) [[sciedirect.com](https://sciedirect.com)]

3. : Uses, Interactions, Mechanism of Action | DrugBank Online Zopolrestat [go.drugbank.com]

4. | Reductase | TargetMol Zopolrestat [targetmol.com]

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